

# Introduction: Unveiling the Potential of Disordered Matter

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: Nickel(II) boride

CAS No.: 12007-01-1

Cat. No.: B077476

[Get Quote](#)

In the realm of materials science, the elegant periodicity of crystals has long captured scientific interest. However, there exists a parallel world of disordered, or amorphous, materials that defy crystalline convention yet offer a unique and powerful set of properties. Amorphous nickel boride (Ni-B) stands out in this class as a material of significant and growing importance. Devoid of long-range atomic order, this alloy exhibits a unique electronic structure, high surface area, and exceptional catalytic prowess that make it a compelling alternative to traditional noble-metal-based systems.<sup>[1][2]</sup>

This guide provides a comprehensive exploration of the core properties of amorphous nickel boride, designed for researchers, scientists, and professionals in fields ranging from catalysis to drug development. We will move beyond a simple recitation of facts to explain the causal relationships between its synthesis, structure, and function. By understanding these fundamentals, we can unlock the full potential of this versatile material.

## Synthesis: The Genesis of Amorphous Ni-B

The properties of amorphous nickel boride are intrinsically linked to its synthesis. The most prevalent and accessible method is the chemical reduction of a nickel salt with a borohydride

reducing agent in an aqueous solution.<sup>[3][4]</sup> This approach is favored for its operational simplicity, scalability, and, most critically, its ability to kinetically trap the nickel and boron atoms in a disordered, high-energy amorphous state at ambient temperatures.<sup>[3][4]</sup>

## Experimental Protocol: Chemical Reduction Synthesis of Amorphous Ni-B Nanoparticles

This protocol describes a self-validating system for producing amorphous Ni-B, where the outcome is consistently a black, catalytically active powder.

**Objective:** To synthesize amorphous nickel boride nanoparticles via the reduction of Nickel(II) chloride with sodium borohydride.

**Materials:**

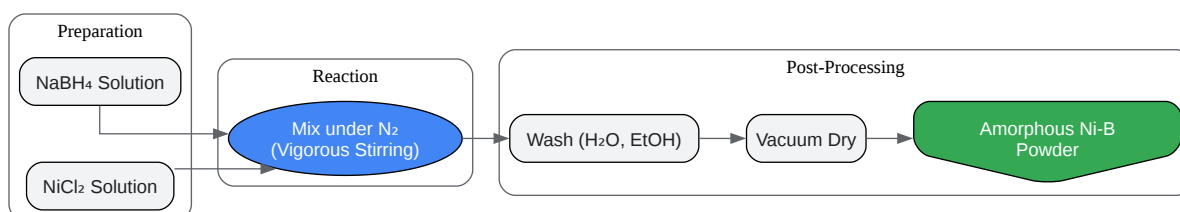
- Nickel(II) chloride hexahydrate ( $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$ )
- Sodium borohydride ( $\text{NaBH}_4$ )
- Deionized (DI) water
- Ethanol
- Nitrogen ( $\text{N}_2$ ) gas supply

**Methodology:**

- **Preparation of Precursor Solution:** Dissolve a calculated amount of  $\text{NiCl}_2 \cdot 6\text{H}_2\text{O}$  in DI water in a round-bottom flask to create a nickel precursor solution (e.g., 0.1 M).
- **Inert Atmosphere:** Purge the reaction flask with  $\text{N}_2$  gas for 15-20 minutes to remove oxygen, which can lead to the formation of nickel oxides and borates. Maintain a gentle  $\text{N}_2$  flow throughout the reaction.
  - **Causality Insight:** An inert atmosphere is crucial. Oxygen contamination compromises the purity of the final product, affecting its electronic structure and catalytic performance.

- Preparation of Reducing Agent: In a separate vessel, prepare a fresh aqueous solution of NaBH<sub>4</sub> (e.g., 0.5 M). NaBH<sub>4</sub> is unstable in neutral or acidic solutions, so it should be prepared immediately before use.
- Reduction Reaction: Add the NaBH<sub>4</sub> solution dropwise to the vigorously stirring nickel precursor solution at room temperature. A black precipitate of amorphous nickel boride will form immediately.
  - Reaction:  $2\text{NiCl}_2 + 4\text{NaBH}_4 + 9\text{H}_2\text{O} \rightarrow \text{Ni}_2\text{B} + 4\text{NaCl} + 3\text{H}_3\text{BO}_3 + 12.5\text{H}_2 (\text{g})$
- Aging: Continue stirring the mixture for 30-60 minutes after the addition is complete to ensure the reaction goes to completion.
- Washing and Collection: Collect the black precipitate by centrifugation or magnetic separation. Wash the product multiple times with DI water to remove unreacted precursors and byproducts (like NaCl and boric acid), followed by a final wash with ethanol to remove water.
- Drying: Dry the final product in a vacuum oven at a low temperature (e.g., 60 °C) overnight.
  - Causality Insight: High-temperature drying can induce crystallization, destroying the desired amorphous structure.[5] Vacuum drying is essential to preserve the material's amorphous nature.

## Synthesis Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for the chemical reduction synthesis of amorphous nickel boride.

## Structural and Electronic Properties: The Disordered Advantage

The defining characteristic of amorphous nickel boride is its lack of long-range crystallographic order. Unlike its crystalline counterparts (e.g., orthorhombic  $\text{Ni}_4\text{B}_3$ , tetragonal  $\text{Ni}_2\text{B}$ ), which have well-defined atomic lattices, amorphous Ni-B possesses a disordered, glass-like atomic arrangement.[6][7] This structure is not entirely random; it maintains short-range order in the immediate vicinity of each atom, but this order dissipates over longer distances.

### Structural Characterization

The amorphous nature is typically confirmed using the following authoritative techniques:

| Technique                              | Observation for Amorphous Ni-B   | Rationale   |
|--|--|---|
| X-ray Diffraction (XRD)                | A broad, diffuse "hump" in the diffraction pattern, typically around $45^\circ$ $2\theta$ , with no sharp Bragg peaks.[3][7] | The absence of a repeating lattice means there are no specific crystallographic planes to produce coherent diffraction, resulting in a broad scattering signal. |
| Transmission Electron Microscopy (TEM) | Images show nanoparticle agglomerates with no discernible lattice fringes in high-resolution (HRTEM) mode.[8]                | Direct visualization of the atomic structure confirms the lack of long-range periodic arrangement.  |

### Structural Comparison Diagram

Caption: Schematic contrast between disordered amorphous and ordered crystalline structures.

## Electronic Structure and Magnetic Behavior

The unique arrangement of atoms profoundly influences the electronic and magnetic properties of amorphous Ni-B.

- **Electronic Properties:** Quantum mechanical calculations and X-ray Photoelectron Spectroscopy (XPS) reveal that boron acts as an electron donor, transferring partial electron density to the d-orbitals of the nickel atoms.[4] This Ni-B interaction modifies the electronic structure of nickel, which is a cornerstone of its catalytic activity. Furthermore, the amorphous structure is inherently rich in defects, unsaturated coordination sites, and dangling bonds, which serve as a high density of accessible active sites for catalytic reactions.[8]
- **Magnetic Properties:** The magnetic behavior of amorphous Ni-B is highly dependent on its composition. Nickel-rich compositions are typically soft ferromagnets or superparamagnetic, while boron-rich variants may be paramagnetic.[6][9] The disordered structure disrupts the strong magnetic coupling seen in crystalline nickel, leading to a lower saturation magnetization and Curie temperature compared to its crystalline counterpart.[6] This property is often investigated using a Vibrating Sample Magnetometer (VSM).[9]

## Catalytic Properties: A Hub of Chemical Activity

The true power of amorphous nickel boride lies in its exceptional performance as a catalyst, particularly in electrocatalysis for energy conversion reactions. Its disordered structure and unique electronic properties create a synergistic effect that drives high efficiency.

## Hydrogen Evolution Reaction (HER)

Amorphous Ni-B is a highly efficient and durable non-noble metal catalyst for producing hydrogen gas from water over a broad pH range.[1][10] Its performance can rival that of platinum, the benchmark HER catalyst.[1]

- **Mechanism of Action:** The high activity is attributed to two main factors:
  - **Structural Advantage:** The amorphous, often nanostructured, morphology provides an intrinsically large electrochemical surface area with a high density of active sites.[1]

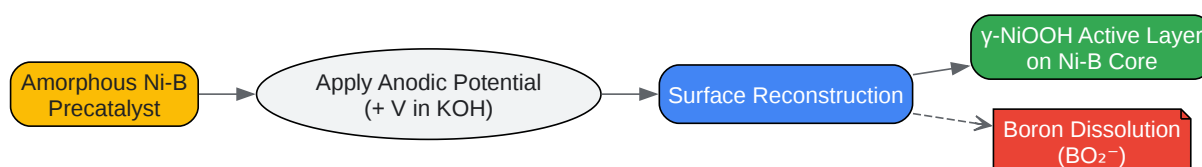
- **Electronic Advantage:** The electron donation from boron to nickel creates a "moderate" electronic structure that optimizes the binding energy of hydrogen intermediates, facilitating both the adsorption of protons and the desorption of H<sub>2</sub> gas.[1]

## Oxygen Evolution Reaction (OER) and Surface Reconstruction

In alkaline media, amorphous Ni-B is a highly active precatalyst for the OER. The term "precatalyst" is critical here. Under the applied anodic potentials required for OER, the surface of the material undergoes a dynamic and crucial transformation.

- **Mechanism of Action: In-Situ Reconstruction:** The amorphous Ni-B surface is not the true catalytic site. Instead, it rapidly reconstructs in situ to form nickel (oxy)hydroxides (NiOOH), which are the actual active species for water oxidation.[8][11] The disordered, high-energy structure of the amorphous precursor facilitates this reconstruction far more readily than a stable crystalline lattice.[8][12]
- **The Role of Boron:** During this process, boron tends to dissolve into the alkaline electrolyte in the form of borate ions (BO<sub>2</sub><sup>-</sup>).[11] This dissolution is not a simple degradation but a key mechanistic step. It helps expose more nickel active sites and promotes the formation of the highly coveted, most active γ-NiOOH phase.[11]

## Surface Reconstruction Diagram for OER



[Click to download full resolution via product page](#)

Caption: In-situ surface reconstruction of amorphous Ni-B during the OER.

## Relevance in Research and Drug Development

While the primary applications of amorphous Ni-B have been in energy conversion, its fundamental properties are highly relevant to researchers in pharmaceuticals and fine chemical synthesis.

- **Catalytic Hydrogenation:** Hydrogenation is a cornerstone of pharmaceutical synthesis. Amorphous Ni-B catalysts, sometimes known as "P-1" or "P-2" nickel, are effective for various hydrogenation reactions, including the reduction of alkenes, alkynes, and nitro groups. Their high activity and amorphous nature can offer unique selectivity compared to crystalline catalysts like Raney Nickel.
- **Biomass Valorization:** The demonstrated ability of amorphous Ni-B to electrochemically oxidize biomass-derived molecules like 5-hydroxymethylfurfural (HMF) into value-added chemicals like 2,5-furandicarboxylic acid (FDCA) is highly significant.<sup>[8][12]</sup> FDCA is a key building block for renewable polymers and can be a precursor for various pharmaceutical intermediates.
- **Engineered Heterostructures:** Advanced research focuses on creating amorphous/amorphous heterostructures, such as combining amorphous nickel boride with amorphous nickel borate.<sup>[5][7]</sup> These engineered interfaces can further tune the electronic properties and create synergistic active sites, opening new avenues for designing highly specialized catalysts for complex organic transformations.

## Conclusion

Amorphous nickel boride is far more than a simple mixture of its constituent elements. It is a highly engineered material whose disordered structure bestows a unique combination of electronic, magnetic, and catalytic properties. Its facile synthesis, high density of active sites, and dynamic surface chemistry make it a powerful and cost-effective tool for a wide range of applications. For researchers in catalysis, materials science, and drug development, a fundamental understanding of the interplay between its amorphous nature and its resulting functionality is key to leveraging its full potential in creating next-generation technologies.

## References

- Amorphous nickel boride facilitates active site generation for HMF electrooxidation. (2025). Chemical Communications.

- Wu, J., et al. (2022). Composition Engineering of Amorphous Nickel Boride Nanoarchitectures Enabling Highly Efficient Electrosynthesis of Hydrogen Peroxide. *Advanced Materials*.
- Zeng, M., et al. (2016). Nanostructured Amorphous Nickel Boride for High-Efficiency Electrocatalytic Hydrogen Evolution over a Broad pH Range. *Semantic Scholar*.
- Promoted surface reconstruction of amorphous nickel boride electrocatalysts by boron dissolution for boosting the oxygen evolution reaction. (n.d.). *Journal of Materials Chemistry A*.
- Singh, V., et al. (2011). Structural and Magnetic Properties of Ni Rich Amorphous Boride Nanoparticles. *AIP Conference Proceedings*.
- Lin, X., et al. (2024). Engineering 2D nickel boride/borate amorphous/amorphous heterostructures for electrocatalytic water splitting and magnetism. *Sustainable Energy & Fuels*.
- Sturm, S., et al. (2015). Metastable Ni<sub>7</sub>B<sub>3</sub>: A New Paramagnetic Boride from Solution Chemistry, Its Crystal Structure and Magnetic Properties. *ACS Publications*.
- Scalable one-pot synthesis of amorphous iron-nickel-boride bifunctional electrocatalysts for enhanced alkaline water electrolysis. (2024). *RSC Publishing*.
- Engineering 2D nickel boride/borate amorphous/amorphous heterostructures for electrocatalytic water splitting and magnetism. (n.d.). *Sustainable Energy & Fuels*.
- Nickel Boride (Ni<sub>3</sub>B) Nanocrystals: From Solid-State Synthesis to Highly Colloidally Stable Inks. (2023). *Chemistry of Materials*.
- Chen, P., et al. (2023). Constructing amorphous/amorphous heterointerfaces in nickel borate/boride composites for efficient electrocatalytic methanol oxidation. *Materials Advances*.
- Development of an Amorphous Nickel Boride/Manganese Molybdate Heterostructure as an Efficient Electrode Material for a High-Performance Asymmetric Supercapacitor. (2023). *PubMed*.
- Structural and Magnetic Studies of Nickel- Boron alloy. (n.d.). *ResearchGate*.
- Nanostructured Amorphous Nickel Boride for High-Efficiency Electrocatalytic Hydrogen Evolution over a Broad pH Range. (2016). *Semantic Scholar*.
- Engineering 2D nickel boride/borate amorphous/amorphous heterostructures for electrocatalytic water splitting and magnetism. (2024). *ResearchGate*.
- Amorphous nickel boride facilitates active site generation for HMF electrooxidation. (n.d.). *Chemical Communications*.
- Amorphous nickel boride facilitates active site generation for HMF electrooxidation | Request PDF. (n.d.). *ResearchGate*.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [3. d-nb.info \[d-nb.info\]](https://d-nb.info)
- [4. Scalable one-pot synthesis of amorphous iron-nickel-boride bifunctional electrocatalysts for enhanced alkaline water electrolysis - Sustainable Energy & Fuels \(RSC Publishing\) DOI:10.1039/D4SE01073F \[pubs.rsc.org\]](#)
- [5. Engineering 2D nickel boride/borate amorphous/amorphous heterostructures for electrocatalytic water splitting and magnetism - Sustainable Energy & Fuels \(RSC Publishing\) DOI:10.1039/D4SE00095A \[pubs.rsc.org\]](#)
- [6. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [7. Constructing amorphous/amorphous heterointerfaces in nickel borate/boride composites for efficient electrocatalytic methanol oxidation - Materials Advances \(RSC Publishing\) DOI:10.1039/D2MA01037B \[pubs.rsc.org\]](#)
- [8. Amorphous nickel boride facilitates active site generation for HMF electrooxidation - Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [9. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [10. semanticscholar.org \[semanticscholar.org\]](https://www.semanticscholar.org)
- [11. Promoted surface reconstruction of amorphous nickel boride electrocatalysts by boron dissolution for boosting the oxygen evolution reaction - Journal of Materials Chemistry A \(RSC Publishing\) \[pubs.rsc.org\]](#)
- [12. Amorphous nickel boride facilitates active site generation for HMF electrooxidation - Chemical Communications \(RSC Publishing\) \[pubs.rsc.org\]](#)
- To cite this document: BenchChem. [Introduction: Unveiling the Potential of Disordered Matter]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b077476/docs#introduction-unveiling-the-potential-of-disordered-matter\]](https://www.benchchem.com/product/b077476/docs#introduction-unveiling-the-potential-of-disordered-matter)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)